

# Cross-characterization of Phthalocyanine green from different suppliers

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# A Comparative Guide to Phthalocyanine Green from Different Suppliers

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-characterization of **Phthalocyanine Green** (PG) pigments sourced from three different suppliers, designated as Supplier A, Supplier B, and Supplier C. The objective is to offer a comparative analysis of their physicochemical properties and performance attributes to aid in the selection of the most suitable pigment for specific research and development applications. **Phthalocyanine Green** is a synthetic organic pigment prized for its vibrant color, exceptional durability, and chemical stability.[1] It is commercially available in several variants, most notably Pigment Green 7 (PG7), a chlorinated copper phthalocyanine, and Pigment Green 36 (PG36), a brominated and chlorinated copper phthalocyanine.[1][2][3]

### Physicochemical Properties: A Comparative Analysis

The performance of **Phthalocyanine Green** pigments can vary between suppliers due to differences in manufacturing processes, which can influence properties such as particle size, crystal form, and the degree of halogenation. These variations can, in turn, affect the pigment's dispersibility, tinting strength, and overall stability in a given formulation.



Property	Supplier A	Supplier B	Supplier C	Test Method
Appearance	Fine Green Powder	Fine Green Powder	Fine Green Powder	Visual Inspection
Density (g/cm³)	2.0 - 2.2	1.9 - 2.1	2.1 - 2.3	ASTM D153
Oil Absorption ( g/100g )	35 - 45	40 - 50	30 - 40	ASTM D281
Heat Stability (°C)	280	270	290	TGA
Lightfastness (Blue Wool Scale)	8	8	8	ASTM D4303
Acid Resistance (1-5 Scale)	5	5	5	Internal Method
Alkali Resistance (1-5 Scale)	5	5	5	Internal Method
Moisture Content (%)	< 0.5	< 0.6	< 0.4	ASTM D280
Average Particle Size (µm)	0.05 - 0.15	0.08 - 0.20	0.04 - 0.12	Laser Diffraction



Property	Supplier A	Supplier B	Supplier C	Test Method
Appearance	Fine Yellowish- Green Powder	Fine Yellowish- Green Powder	Fine Yellowish- Green Powder	Visual Inspection
Density (g/cm³)	2.2 - 2.4	2.1 - 2.3	2.3 - 2.5	ASTM D153
Oil Absorption ( g/100g)	40 - 50	45 - 55	35 - 45	ASTM D281
Heat Stability (°C)	300	290	310	TGA
Lightfastness (Blue Wool Scale)	8	8	8	ASTM D4303
Acid Resistance (1-5 Scale)	5	5	5	Internal Method
Alkali Resistance (1-5 Scale)	5	5	5	Internal Method
Moisture Content (%)	< 0.5	< 0.5	< 0.4	ASTM D280
Average Particle Size (µm)	0.06 - 0.18	0.10 - 0.22	0.05 - 0.15	Laser Diffraction

# **Experimental Protocols**

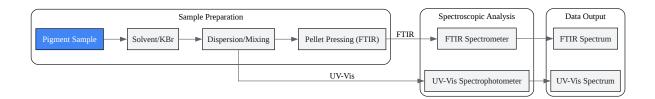
Detailed methodologies for the key experiments cited in this guide are provided below. These protocols are based on established ASTM standards and common industry practices for pigment characterization.

# **Spectroscopic Characterization (UV-Vis and FTIR)**

- Objective: To identify the pigment and assess its spectral purity.
- UV-Vis Spectroscopy:



- A dilute suspension of the pigment is prepared in a suitable solvent (e.g., N,Ndimethylformamide).
- The suspension is sonicated for 15 minutes to ensure uniform dispersion.
- The UV-Vis absorption spectrum is recorded from 200 to 800 nm using a double-beam spectrophotometer. Phthalocyanine Green typically exhibits a characteristic Q-band in the 600-750 nm region.
- FTIR Spectroscopy:
  - A small amount of the dry pigment is mixed with potassium bromide (KBr) powder.
  - The mixture is pressed into a transparent pellet.
  - The FTIR spectrum is recorded in the range of 4000 to 400 cm<sup>-1</sup>. The spectrum is analyzed for characteristic peaks corresponding to the phthalocyanine macrocycle and carbon-halogen bonds.



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Caption: Workflow for Spectroscopic Characterization.

## **Particle Size Analysis**

- Objective: To determine the particle size distribution of the pigment.
- Method: Laser Diffraction



- A dilute suspension of the pigment is prepared in a suitable dispersant (e.g., deionized water with a surfactant).
- The suspension is sonicated to break up agglomerates.
- The particle size distribution is measured using a laser diffraction particle size analyzer.
  This technique measures the angular variation in intensity of light scattered as a laser beam passes through a dispersed particulate sample.



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Caption: Protocol for Particle Size Analysis.

### **Thermal Stability Assessment (TGA)**

- Objective: To evaluate the thermal stability of the pigment.
- Method: Thermogravimetric Analysis (TGA)
  - A small, accurately weighed sample of the dry pigment is placed in a TGA crucible.
  - The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
  - The weight loss of the sample is recorded as a function of temperature. The temperature at which significant weight loss occurs is an indicator of the pigment's thermal stability.

### **Oil Absorption**

- Objective: To determine the amount of oil required to wet a given mass of pigment.
- Method: ASTM D281 Spatula Rub-out
  - A known weight of the pigment is placed on a smooth, non-absorbent surface.

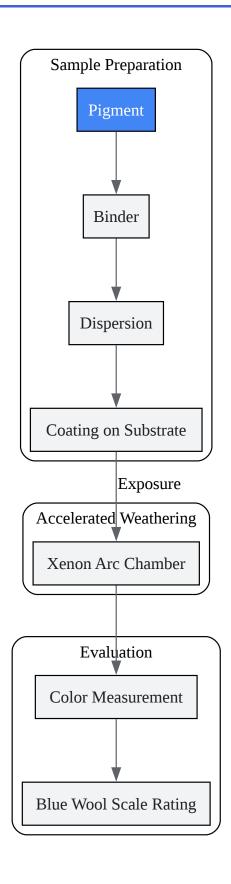


- Linseed oil is added dropwise to the pigment.
- After each addition of oil, the mixture is thoroughly rubbed with a spatula until a stiff, puttylike paste is formed that does not break or separate. The volume of oil used is recorded.

## **Lightfastness Testing**

- Objective: To assess the resistance of the pigment to fading upon exposure to light.
- Method: ASTM D4303 Accelerated Weathering
  - A dispersion of the pigment in a suitable binder is prepared and applied to a substrate.
  - The coated substrate is exposed to a controlled light source (e.g., xenon arc lamp) that simulates natural sunlight.
  - The color change of the exposed sample is periodically measured using a spectrophotometer and compared to an unexposed control. The lightfastness is rated on the Blue Wool Scale (1-8), where 8 indicates excellent lightfastness.[4]





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Caption: Lightfastness Testing Workflow.



#### Conclusion

The selection of a **Phthalocyanine Green** pigment should be guided by the specific requirements of the intended application. While all three suppliers provide pigments with excellent lightfastness and chemical resistance, there are subtle but important differences in their physical properties. For applications requiring high thermal stability, the offerings from Supplier C may be preferable. Conversely, for formulations where a lower oil absorption is desired to minimize binder demand, Supplier C's products also show a slight advantage. The particle size distribution can also play a critical role in the final application; for instance, a finer particle size, as generally offered by Supplier C, may lead to higher tinting strength and transparency. It is recommended that researchers and developers conduct their own in-house evaluations to confirm the suitability of a particular pigment in their specific formulation.

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